

An In-Depth Technical Guide to 1,2-Didecanoyl-3-chloropropanediol-d5

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Compound of Interest

Compound Name: *1,2-Didecanoyl-3-chloropropanediol-d5*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analysis of **1,2-Didecanoyl-3-chloropropanediol-d5**. It also explores its relevance as a research tool in the context of diacylglycerol signaling pathways, offering valuable information for professionals in drug development and cellular biology.

Molecular Structure and Properties

1,2-Didecanoyl-3-chloropropanediol-d5 is a deuterated synthetic diacylglycerol analog. Specifically, it is the diester of 3-chloro-1,2-propanediol with decanoic acid, where five hydrogen atoms on the propanediol backbone have been replaced with deuterium. This isotopic labeling makes it a valuable internal standard for quantitative analysis of chloropropanediol esters in various matrices using mass spectrometry-based methods.

The foundational structure is 3-monochloropropane-1,2-diol (3-MCPD), a known food processing contaminant. The addition of two decanoyl (C10) fatty acid chains at the sn-1 and sn-2 positions creates a lipid-like molecule.

Diagram of Molecular Structure

Caption: Molecular structure of **1,2-Didecanoyl-3-chloropropanediol-d5**.

Physicochemical Properties

Property	Value
Chemical Formula	C ₂₃ H ₃₈ D ₅ ClO ₄
Molecular Weight	424.07 g/mol
Appearance	Likely a colorless to pale yellow oil or solid
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and methanol.

Experimental Protocols

Synthesis of 1,2-Didecanoyl-3-chloropropanediol-d5

While a specific, detailed synthesis protocol for this exact molecule is not publicly available, a general and representative method can be outlined based on established organic chemistry principles and similar syntheses found in patent literature. The synthesis involves the acylation of 3-chloro-1,2-propanediol-d5 with decanoyl chloride.

Materials:

- 3-chloro-1,2-propanediol-d5
- Decanoyl chloride
- Anhydrous pyridine or triethylamine
- Anhydrous dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-chloro-1,2-propanediol-d5 (1.0 equivalent) and anhydrous DCM. Cool the solution to 0°C in an ice bath.
- **Base Addition:** Add anhydrous pyridine or triethylamine (2.2 equivalents) to the solution with stirring.
- **Acylation:** In a separate, dry dropping funnel, prepare a solution of decanoyl chloride (2.1 equivalents) in anhydrous DCM. Add the decanoyl chloride solution dropwise to the cooled alcohol solution over 30-60 minutes, maintaining the temperature at 0°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, quench it by slowly adding a saturated aqueous solution of sodium bicarbonate. Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- **Purification:** Combine the organic layers and wash with 1M HCl, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent in vacuo using a rotary evaporator.
- **Final Purification:** Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **1,2-Didecanoyl-3-chloropropanediol-d5**.

Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the quantification of chloropropanediol esters, for which **1,2-Didecanoyl-3-chloropropanediol-d5** serves as an excellent internal standard.

Materials:

- Sample containing the analyte of interest

- **1,2-Didecanoyl-3-chloropropanediol-d5** (internal standard)
- Organic solvents (e.g., hexane, isooctane)
- Derivatizing agent (e.g., phenylboronic acid (PBA) or N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS)
- Anhydrous sodium sulfate

Procedure:

- **Sample Preparation:** Homogenize the sample. For solid samples, perform a lipid extraction using a suitable solvent system (e.g., Folch or Bligh-Dyer).
- **Internal Standard Spiking:** Spike a known amount of the sample extract with a known amount of **1,2-Didecanoyl-3-chloropropanediol-d5** solution.
- **Derivatization (if necessary):** For analysis of the free 3-MCPD released after hydrolysis, derivatization is required to improve chromatographic properties. A common method involves reaction with PBA.
- **GC-MS Analysis:**
 - **Injector:** Splitless mode, 250-280°C.
 - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - **Oven Program:** Start at a low temperature (e.g., 80°C), hold for 1-2 minutes, then ramp to a high temperature (e.g., 300°C) at a rate of 10-20°C/min.
 - **Mass Spectrometer:** Electron ionization (EI) at 70 eV. Scan in full scan mode to identify characteristic ions and in selected ion monitoring (SIM) mode for quantification.
- **Quantification:** Monitor characteristic ions for both the analyte and the deuterated internal standard. The ratio of the peak area of the analyte to the peak area of the internal standard is used to construct a calibration curve and quantify the analyte in the sample.

Characteristic Mass Fragments: The mass spectrum of diacylglycerol analogs typically shows neutral losses of the fatty acid chains. For 1,2-Didecanoyl-3-chloropropanediol, one would expect to see fragments corresponding to the loss of decanoic acid. The deuterated backbone will result in a 5-mass unit shift in fragments containing the glycerol moiety compared to the non-deuterated analog.

Biological Context and Signaling Pathways

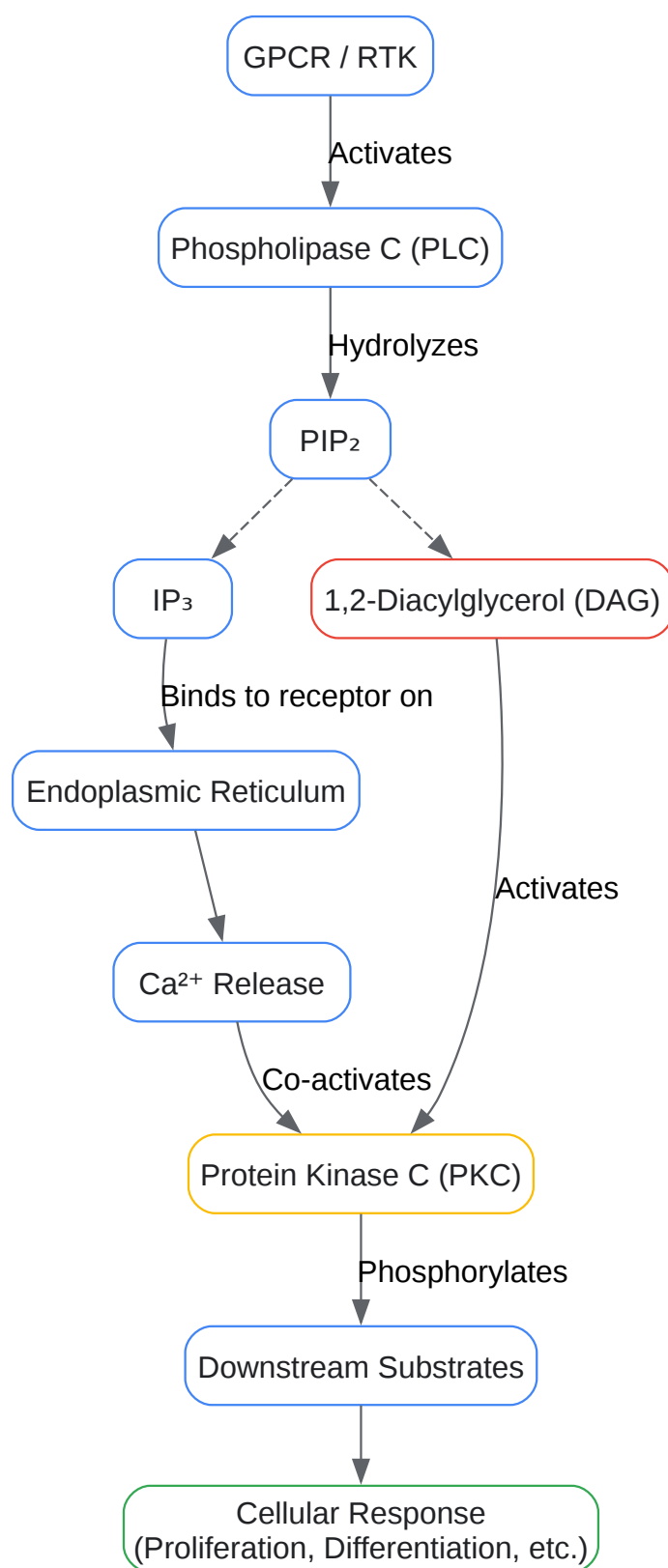
1,2-Diacylglycerols (DAGs) are crucial second messengers in a variety of cellular signaling pathways. Although **1,2-Didecanoyl-3-chloropropanediol-d5** is a synthetic analog, its structural similarity to endogenous DAGs makes it a relevant tool for studying these pathways. The primary effector of DAG is Protein Kinase C (PKC).

The metabolism of chloropropanediol esters is also of toxicological interest. In vivo, these esters can be hydrolyzed by lipases to release free 3-MCPD, which has been classified as a possible human carcinogen.^[1] Studies have shown that 3-MCPD monoesters are readily hydrolyzed in the intestine, while diesters may be metabolized by intestinal cells.^{[1][2]}

Diacylglycerol (DAG) - Protein Kinase C (PKC) Signaling Pathway

The activation of various cell surface receptors, such as G protein-coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs), can lead to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and DAG.^[3] While IP₃ diffuses into the cytoplasm to trigger calcium release from the endoplasmic reticulum, DAG remains in the plasma membrane.

DAG, in conjunction with calcium and phosphatidylserine, recruits and activates members of the PKC family of serine/threonine kinases.^{[4][5]} Activated PKC then phosphorylates a wide range of downstream target proteins, leading to diverse cellular responses such as cell proliferation, differentiation, apoptosis, and inflammation.^[5]



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Caption: The Diacylglycerol (DAG) - Protein Kinase C (PKC) signaling pathway.

Conclusion

1,2-Didecanoyl-3-chloropropanediol-d5 is a well-defined, isotopically labeled molecule that serves as a critical tool for the accurate quantification of chloropropanediol esters in complex matrices. Its structural analogy to endogenous diacylglycerols also provides a basis for its use in studying fundamental cellular signaling processes. This guide has provided an in-depth overview of its structure, synthesis, analytical methodologies, and biological relevance, equipping researchers and drug development professionals with the necessary knowledge for its effective application in their work.

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